

# A Technical Guide to the Physical Properties of Reddish-White Aluminum Salicylate Powder

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## Compound of Interest

Compound Name: Aluminum salicylate

Cat. No.: B1144328

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## Introduction

**Aluminum salicylate**, a salt of salicylic acid, is a compound with recognized therapeutic properties, including anti-inflammatory and analgesic effects. This technical guide provides an in-depth overview of the core physical properties of reddish-white **aluminum salicylate** powder. The information presented herein is intended to support research, development, and quality control activities related to this pharmaceutical compound. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes the key signaling pathway associated with its mechanism of action.

## Physicochemical Properties

Reddish-white **aluminum salicylate** powder is described in the literature as a fine, odorless powder.[1][2] Its color can also be characterized as a fine, colorless powder that is occasionally pink or at times somewhat reddish.[3][4] The reddish-white appearance may be attributed to the specific synthesis process or the presence of trace impurities.

The compound exists in various forms, including neutral and basic salts, which influences its molecular weight and other physical properties. For instance, aluminum tris(2-carboxyphenolate) has a molecular formula of  $C_{21}H_{15}AlO_9$  and a molecular weight of approximately 438.3 g/mol.[5] Basic **aluminum salicylates**, such as the monosalicylate and disalicylate forms, have different molecular formulas and weights.[3]

Table 1: Summary of Quantitative Physical Properties of **Aluminum Salicylate** and Related Compounds

Property	Value	Compound Form	Source(s)
Molecular Weight	438.3 g/mol	Aluminum tris(2-carboxyphenolate) (C <sub>21</sub> H <sub>15</sub> AlO <sub>9</sub> )	[5]
198.11 g/mol	Basic Aluminum Monosalicylate (C <sub>7</sub> H <sub>7</sub> AlO <sub>5</sub> )	[3]	
336.23 g/mol	Basic Aluminum Disalicylate (C <sub>14</sub> H <sub>11</sub> AlO <sub>7</sub> ·H <sub>2</sub> O)	[3]	
Solubility	Insoluble	Water, Alcohol	[1][2]
Soluble	Dilute Alkalies	[1][2]	
Sparingly Soluble	Water	[3]	
Decomposition	Decomposes in acid	-	[1][2]

Note: Specific quantitative data for melting point, density, and particle size distribution for a powder explicitly described as "reddish-white" is not readily available in the reviewed literature. The properties can vary depending on the specific salt form and synthesis method.

## Experimental Protocols

### Synthesis of Basic Aluminum Salicylate

A historical method for the preparation of basic **aluminum salicylate** involves the reaction of aluminum hydroxide with salicylic acid in an aqueous medium.[4]

Protocol:

- Suspend aluminum hydroxide, previously dried at a temperature not exceeding 100°C, in hot water with vigorous stirring.

- Slowly add one molecular equivalent of finely powdered salicylic acid to the suspension. The reaction mixture will initially become acidic.
- Continue stirring; the acidic reaction will subside over time.
- The reaction can be facilitated by warming the mixture.
- Once the reaction is complete (indicated by a neutral pH), filter the resulting precipitate.
- Dry the collected powder at 125-130°C.<sup>[4]</sup>

The resulting product is a fine, colorless, and at times, somewhat reddish powder.<sup>[4]</sup>

## Determination of Solubility (Shake-Flask Method)

The shake-flask method is a standard protocol for determining the equilibrium solubility of a compound.

Protocol:

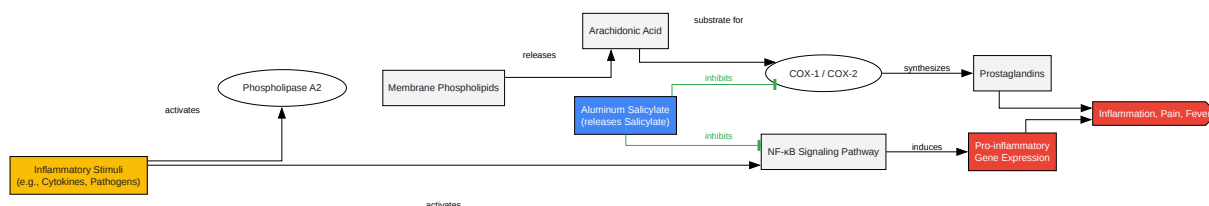
- Add an excess amount of the reddish-white **aluminum salicylate** powder to a known volume of the desired solvent (e.g., water, dilute alkali) in a stoppered flask.
- Place the flask in a shaker bath maintained at a constant temperature (e.g., 25°C or 37°C) and agitate until equilibrium is reached.
- After equilibration, cease agitation and allow the undissolved powder to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred. This can be achieved by centrifugation followed by filtration through a suitable membrane filter.
- Analyze the concentration of **aluminum salicylate** in the clear filtrate using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- The determined concentration represents the equilibrium solubility of the compound in the tested solvent at the specified temperature.

## Characterization Techniques

- Powder X-ray Diffraction (PXRD): This technique is essential for determining the crystalline structure of the powder. The sample is irradiated with monochromatic X-rays, and the diffraction pattern is recorded. The resulting diffractogram provides information on the crystal lattice parameters and can be used to identify the specific phase of **aluminum salicylate**.
- Thermal Analysis (Thermogravimetric Analysis/Differential Scanning Calorimetry - TGA/DSC): TGA measures the change in mass of the sample as a function of temperature, providing information on thermal stability and decomposition. DSC measures the heat flow into or out of the sample as it is heated or cooled, which can be used to determine melting point, phase transitions, and other thermal events. The thermal decomposition of metal salicylates is known to be influenced by the metal cation and heating rate.[6]

## Signaling Pathway

The therapeutic effects of salicylates, including **aluminum salicylate**, are primarily attributed to their anti-inflammatory properties. The key mechanism of action involves the inhibition of cyclooxygenase (COX) enzymes, which are crucial for the synthesis of prostaglandins—mediators of inflammation, pain, and fever. Furthermore, salicylates have been shown to modulate the activity of the nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway, a critical regulator of the inflammatory response.



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Anti-inflammatory signaling pathway of salicylate.

## Conclusion

This technical guide has summarized the key physical properties of reddish-white **aluminum salicylate** powder, drawing from available scientific literature. While qualitative descriptions are available, there is a notable lack of comprehensive quantitative data for specific physical parameters such as melting point and density, which may vary with the specific form of the salt. The provided experimental protocols offer a foundation for the synthesis and characterization of this compound. The visualized signaling pathway illustrates the established anti-inflammatory mechanism of action for salicylates, which is central to the therapeutic potential of **aluminum salicylate**. Further research is warranted to fully elucidate the quantitative physical properties of standardized reddish-white **aluminum salicylate** powder to support its development and application in the pharmaceutical field.

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